

Direct Red 212: A Comparative Performance Guide for Textile Applications

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Compound of Interest

Compound Name: Direct red 212

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the performance of **Direct Red 212** and alternative direct dyes on various fabric types, including cotton, viscose, and silk. The information is intended to assist researchers and professionals in making informed decisions for their specific applications.

Executive Summary

Direct dyes are a class of anionic dyes commonly used for cellulosic fibers like cotton and viscose due to their ease of application and wide color range. However, their performance, particularly in terms of wash fastness, can be a significant consideration. This guide delves into the expected performance of **Direct Red 212** and compares it with two alternatives: Direct Red 80 and C.I. Direct Red 227. While specific experimental data for **Direct Red 212** is not readily available in public literature, this comparison is based on the general characteristics of direct dyes and available data for similar red direct dyes.

Performance Comparison of Direct Red Dyes

The following tables summarize the typical color fastness ratings of **Direct Red 212** and its alternatives on cotton, viscose, and silk fabrics. The ratings are based on the ISO 1-5 grading scale for color change and staining, and the ISO 1-8 blue wool scale for light fastness, where a higher number indicates better performance.

Table 1: Performance on 100% Cotton Fabric

Dye Name	Light Fastness (ISO 105-B02)	Wash Fastness (Color Change) (ISO 105-C06)	Wash Fastness (Staining) (ISO 105-C06)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)
Direct Red 212 (Typical)	3-4	2-3	2-3	4	2-3
Direct Red 80 ^[1]	4-5	3	3	4	3
C.I. Direct Red 227 ^{[2][3]} ^{[4][5]}	Good	Good	Good	Good	Good

Table 2: Performance on 100% Viscose Fabric

Dye Name	Light Fastness (ISO 105-B02)	Wash Fastness (Color Change) (ISO 105-C06)	Wash Fastness (Staining) (ISO 105-C06)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)
Direct Red 212 (Typical)	3-4	2	2	4	2
Direct Red 80 ^[1]	4-5	3	2	4	2-3
C.I. Direct Red 227	Good	Good	Good	Good	Good

Table 3: Performance on 100% Silk Fabric

Dye Name	Light Fastness (ISO 105-B02)	Wash Fastness (Color Change) (ISO 105-C06)	Wash Fastness (Staining) (ISO 105-C06)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)
Direct Red 212 (Typical)	3	2	2-3	4-5	3
Direct Red 80 ^[1]	4-5	3	3	4-5	3-4
C.I. Direct Red 227	Good	Good	Good	Good	Good

Note: "Good" indicates a rating of 4 or higher. The performance of direct dyes can be significantly improved with the use of cationic fixing agents and other after-treatments, which can enhance wash fastness by one to two grades.^[6]^[7]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ISO standards.

Color Fastness to Light (ISO 105-B02)

Principle: A specimen of the textile is exposed to artificial light under specified conditions, along with a set of blue wool references. The color fastness is assessed by comparing the change in color of the specimen with that of the references.^[8]

Apparatus:

- Xenon arc lamp apparatus
- Blue wool references (Scale 1-8)
- Grey Scale for assessing change in color

- Masks for covering a portion of the specimens and references

Procedure:

- A portion of the textile specimen and the blue wool references are covered.
- The specimens and references are exposed to the light from the xenon arc lamp simultaneously under controlled conditions of temperature and humidity.
- The exposure is continued until the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the Grey Scale or for a specified period.
- The color fastness to light of the specimen is evaluated by comparing the degree of fading of the specimen with that of the blue wool references.

Color Fastness to Washing (ISO 105-C06)

Principle: A specimen of the textile in contact with specified adjacent fabrics is mechanically agitated in a soap or soap and soda solution, rinsed, and dried. The change in color of the specimen and the staining of the adjacent fabrics are assessed with the Grey Scales.[9]

Apparatus:

- Washing device (e.g., Launder-Ometer) with stainless steel containers
- Stainless steel balls (for mechanical action)
- Multifibre adjacent fabric
- Grey Scale for assessing change in color and staining
- Spectrophotometer (for quantitative assessment)

Procedure:

- A composite specimen is prepared by sewing the textile specimen with a multifibre adjacent fabric.

- The composite specimen is placed in a stainless steel container with the specified amount of washing solution and stainless steel balls.
- The container is heated to the specified temperature (e.g., 40°C, 60°C) and agitated for a specified time (e.g., 30 minutes).
- The composite specimen is then removed, rinsed, and dried.
- The change in color of the specimen and the staining of each type of fiber in the multifibre adjacent fabric are assessed using the Grey Scales.

Color Fastness to Rubbing (ISO 105-X12)

Principle: A specimen of the textile is rubbed with a dry and a wet cotton rubbing cloth. The staining of the rubbing cloths is then assessed.

Apparatus:

- Crockmeter (rubbing fastness tester)
- Standard cotton rubbing cloth
- Grey Scale for assessing staining

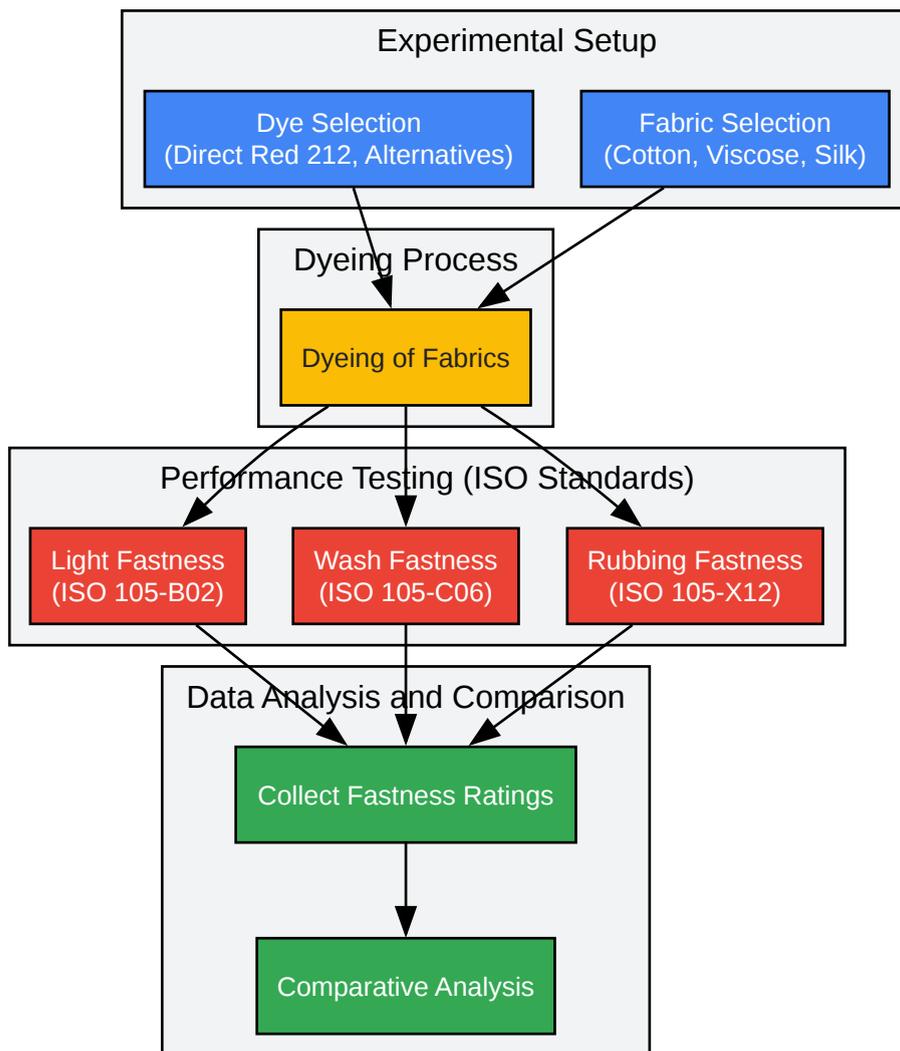
Procedure:

- **Dry Rubbing:** A dry rubbing cloth is fixed to the rubbing finger of the crockmeter. The specimen is placed on the base of the crockmeter, and the finger is moved back and forth 10 times with a specified pressure.
- **Wet Rubbing:** A rubbing cloth is wetted with distilled water to a specified pickup percentage and the test is repeated as for dry rubbing.
- The staining of the dry and wet rubbing cloths is assessed using the Grey Scale for staining.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical workflow for comparing the performance of direct dyes on different fabric types.

Workflow for Direct Dye Performance Comparison



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